

Direct Blue 71 CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Direct Blue 71*

CAS No.: *25255-02-1*

Cat. No.: *B15556509*

[Get Quote](#)

An In-depth Technical Guide to **Direct Blue 71**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Direct Blue 71**, a trisazo dye widely utilized in industrial applications and scientific research. This document details its chemical identity, physical and chemical properties, relevant experimental protocols, and key safety information.

Chemical Identification

Direct Blue 71 is a synthetic, water-soluble anionic dye. Its identity is defined by the following identifiers and synonyms.

Identifier	Value	Reference
CAS Number	4399-55-7	[1]
Chemical Name	1,5-Naphthalenedisulfonic acid, 3-[[4-[[4-[(6-amino-1-hydroxy-3-sulfo-2-naphthalenyl)azo]-6-sulfo-1-naphthalenyl]azo]-1-naphthalenyl]azo]-, tetrasodium salt	[1]
C.I. Number	34140	[2]
EC Number	224-531-4	[3]
PubChem CID	20427	
Synonyms	Sirius Light Blue BRR, Solantine Blue FF, Direct Blue GLL, Chlorantine Fast Blue FFC, Dialuminous Blue BRR, Diaphtamine Blue FFL, Diphenyl Fast Blue GLN, Direct Lightfast Navy Blue, FastusolBlue LBRRRA, Helion Blue BRRL, Pyrazol Fast Blue BS, Solamine Fast Blue BRR.	[1][4]

Physicochemical Properties

The key properties of **Direct Blue 71** are summarized below, providing essential data for its application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₄₀ H ₂₃ N ₇ Na ₄ O ₁₃ S ₄	[4]
Molecular Weight	1029.87 g/mol	[4]
Appearance	Dark blue, blue-gray, or black powder	[1]
λ _{max}	594 nm	
Water Solubility	10 g/L (60 °C), 20 g/L (97 °C)	
Organic Solubility	Slightly soluble in ethanol and ethylene glycol ether; insoluble in other organic solvents.	
Chemical Class	Trisazo Dye	[2]

Applications in Research

Direct Blue 71 is a versatile tool in the laboratory, primarily used for staining and visualization. Its high affinity for proteins makes it particularly useful in proteomics and immunology.

- **Total Protein Staining:** It serves as a sensitive stain for proteins on electroblotted membranes (e.g., PVDF and nitrocellulose), allowing for the visualization of total protein lanes as a loading control for Western blotting. The sensitivity is reported to be 10-20 ng on PVDF, which is significantly higher than that of Ponceau S.[1]
- **Antigen-Antibody Interaction Studies:** The dye is used to stain membrane-immobilized antibodies and proteins to investigate their interactions.[4]
- **Histology and Proteome Analysis:** It has been applied to stain sliced tissue sections for in-situ proteome analysis and to visualize brain tissue structures.

Experimental Protocols

Total Protein Staining for Western Blot Membranes

This protocol is adapted from the method described by Hong et al. (2000) for the rapid and sensitive staining of proteins on PVDF or nitrocellulose membranes after electrophoretic transfer.^[1] This procedure is performed prior to immunodetection and is reversible.

Materials:

- Staining Solution: 0.1% (w/v) **Direct Blue 71** in a solution of 40% ethanol and 10% acetic acid. (Note: Some protocols specify concentrations as high as 0.8 mg/ml).
- Destaining Solution: A solution of 40% ethanol and 10% acetic acid can be used for rinsing. For complete removal of the dye for subsequent immunodetection, altering the pH and hydrophobicity is required (e.g., using a basic buffer like TBS-T).^[1]
- PVDF or nitrocellulose membrane with transferred proteins.
- Deionized water.

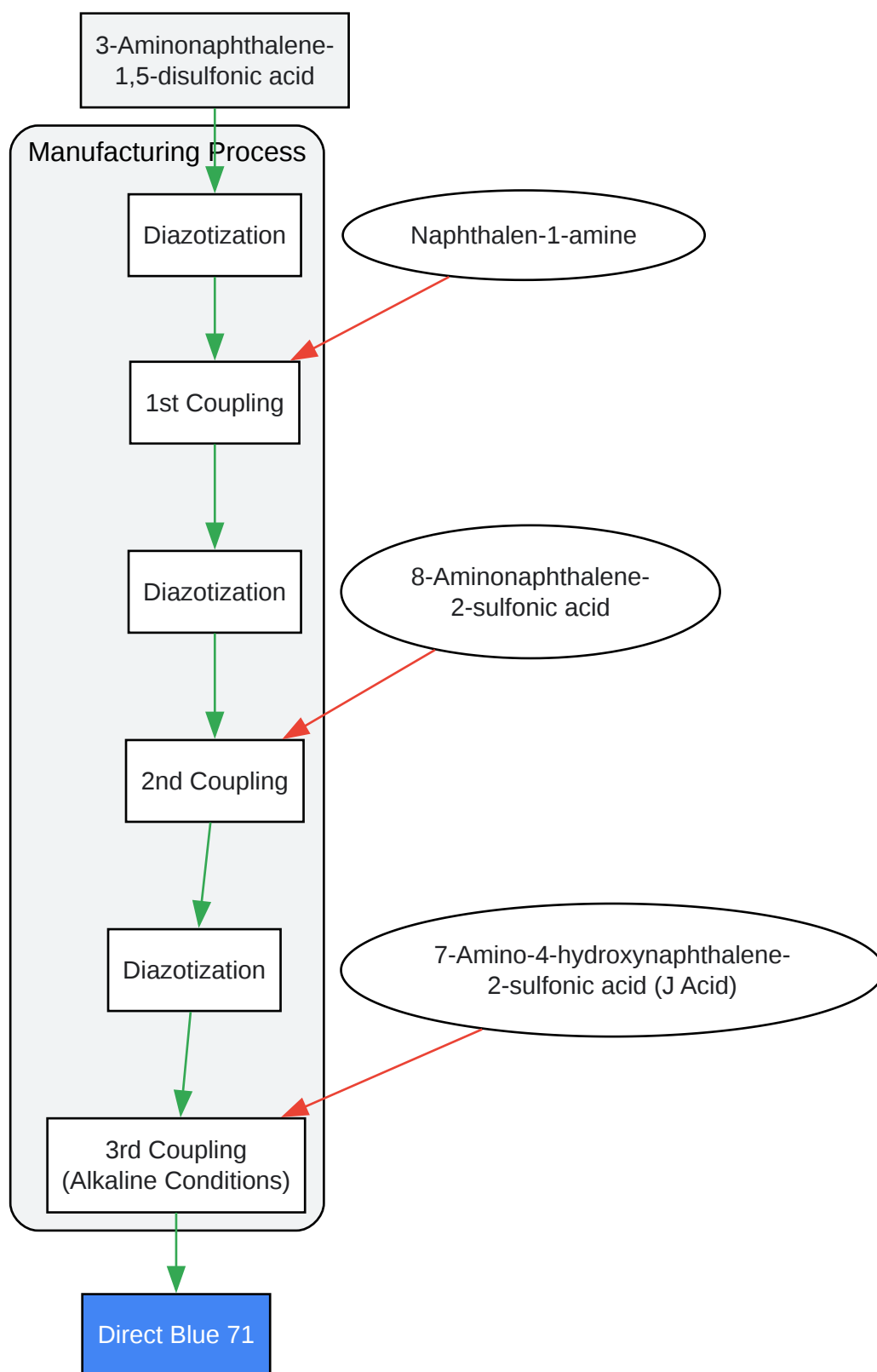
Procedure:

- Post-Transfer Wash: After protein transfer, briefly wash the membrane in deionized water.
- Equilibration (Optional but Recommended): Equilibrate the membrane in a solution of 40% ethanol and 10% acetic acid for 1-2 minutes.
- Staining: Immerse the membrane in the **Direct Blue 71** Staining Solution and agitate gently for 1-5 minutes at room temperature. Protein bands will appear as bluish-violet.
- Rinsing: Briefly rinse the membrane in the destaining solution or deionized water to remove excess stain and reduce background.
- Imaging: The membrane can be imaged while wet or after drying. The stained protein bands serve as a confirmation of transfer efficiency and a loading control.
- Destaining for Immunodetection: To proceed with immunodetection, the stain must be removed. Wash the membrane extensively with a buffer such as Tris-Buffered Saline with Tween 20 (TBS-T) until the blue color is no longer visible. The membrane is now ready for the standard blocking and antibody incubation steps.^[1]

Process and Mechanism Visualizations

Manufacturing Workflow

The synthesis of **Direct Blue 71** is a multi-step azo coupling process. The diagram below outlines the sequential reactions involved in its industrial manufacturing.

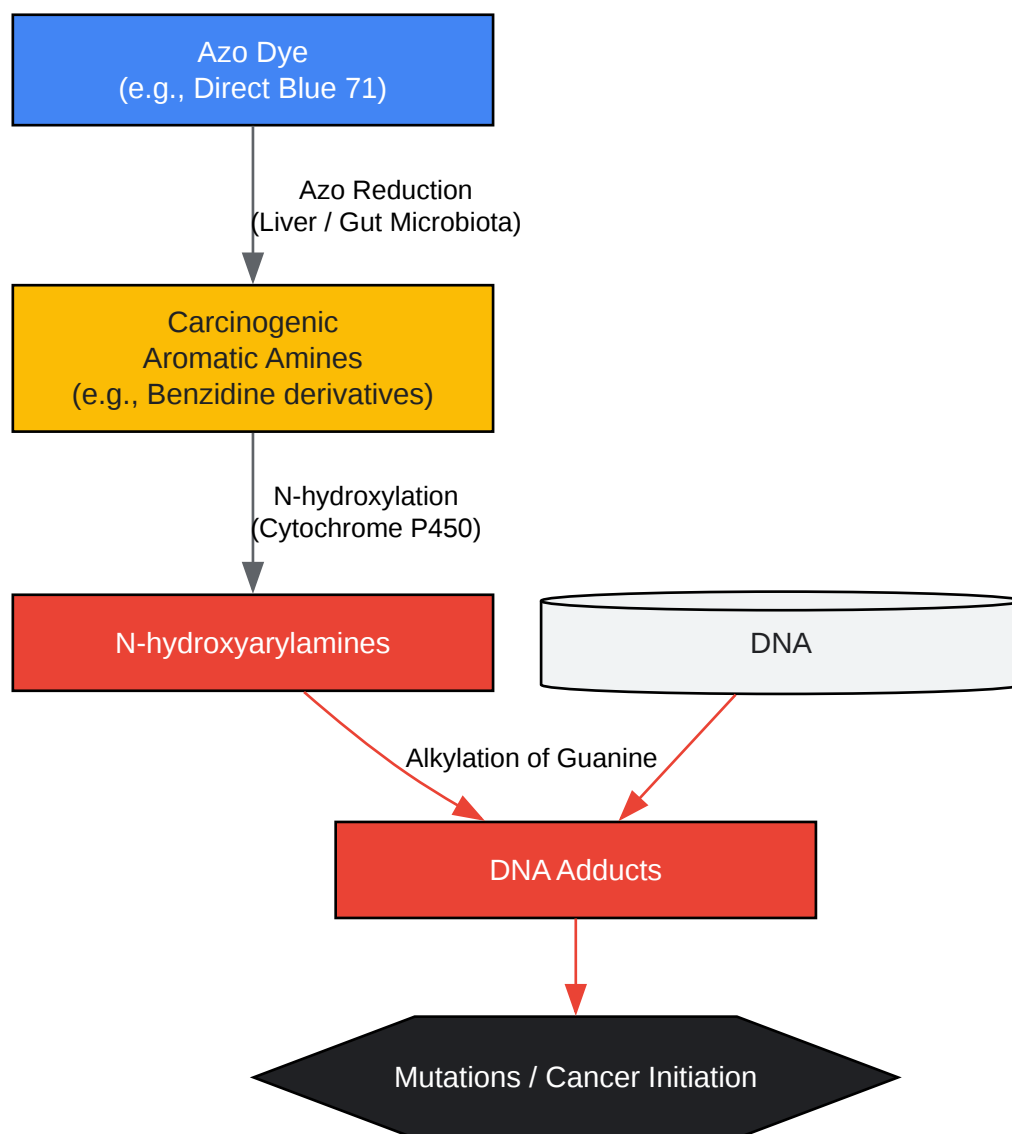


[Click to download full resolution via product page](#)

Caption: Manufacturing workflow for **Direct Blue 71**.

Potential Carcinogenicity Mechanism of Azo Dyes

Like many azo dyes, **Direct Blue 71** is noted for its potential carcinogenicity. This is not due to the dye itself but to its metabolic breakdown products. The diagram below illustrates the generally accepted pathway for the metabolic activation of azo dyes into carcinogenic compounds.



[Click to download full resolution via product page](#)

Caption: Proposed metabolic activation pathway for azo dyes.

Safety and Handling

Direct Blue 71 is considered a hazardous substance and should be handled with appropriate precautions.

- **Health Hazards:** The substance may be harmful if swallowed or inhaled and can cause irritation to the skin, eyes, and respiratory tract. There is a possible risk of irreversible effects, and due to its nature as an azo dye, it is treated as a potential carcinogen.
- **Personal Protective Equipment (PPE):** When handling **Direct Blue 71** powder, wear safety glasses, chemical-resistant gloves, and a dust respirator. Use in a well-ventilated area, preferably within a chemical fume hood.
- **Handling:** Avoid all personal contact, including inhalation of dust. Minimize dust generation. Do not eat, drink, or smoke when handling.
- **Storage:** Store in a cool, dry place in a tightly sealed container, protected from light.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Direct Blue 71 staining of proteins bound to blotting membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Direct Blue 71 staining as a destaining-free alternative loading control method for Western blotting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Direct Blue 71 CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15556509/docs#direct-blue-71-cas-number-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)